

Application Notes and Protocols: (S)-TCO-PEG3-amine in PET and SPECT Imaging

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Compound of Interest

Compound Name: (S)-TCO-PEG3-amine

Cat. No.: B15542637

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Introduction

(S)-TCO-PEG3-amine is a key reagent in the rapidly advancing field of bioorthogonal chemistry, particularly for in vivo applications such as pretargeted Positron Emission Tomography (PET) and Single-Photon Emission Computed Tomography (SPECT) imaging. This molecule incorporates a strained trans-cyclooctene (TCO) moiety, which undergoes an exceptionally fast and selective inverse-electron-demand Diels-Alder (IEDDA) cycloaddition with a tetrazine (Tz) partner. This "click" reaction's high efficiency and biocompatibility allow for a two-step pretargeting strategy that decouples the targeting of a biological molecule from the delivery of the radionuclide.^{[1][2][3][4]}

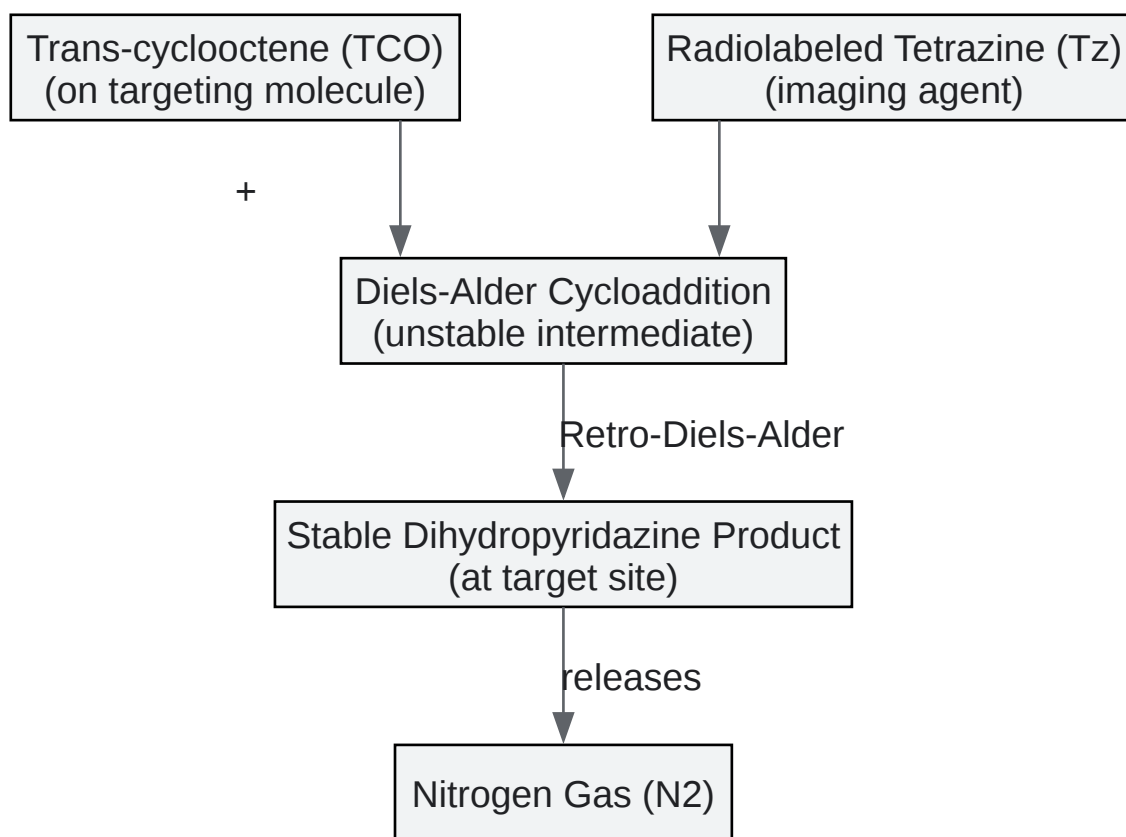
The pretargeting approach involves first administering a biomolecule (e.g., an antibody or nanoparticle) conjugated to the TCO group. After this conjugate has accumulated at the target site and cleared from circulation, a small, radiolabeled tetrazine molecule is injected. The tetrazine rapidly reacts with the TCO-modified biomolecule at the target, leading to a high local concentration of the radionuclide and enabling high-contrast imaging. This strategy offers significant advantages over conventional radioimmunotherapy, including reduced radiation

dose to non-target tissues and the ability to use short-lived radionuclides for imaging slow-clearing biomolecules.[2][3][4][5]

These application notes provide detailed protocols for the use of **(S)-TCO-PEG3-amine** in pretargeted PET and SPECT imaging, along with a summary of quantitative data from preclinical studies.

Principle of TCO-Tetrazine Ligation

The core of the pretargeting strategy is the bioorthogonal reaction between a trans-cyclooctene (TCO) and a 1,2,4,5-tetrazine (Tz). This IEDDA reaction is characterized by its extraordinary speed, with second-order rate constants that can exceed $100,000 \text{ M}^{-1}\text{s}^{-1}$. The reaction proceeds rapidly under physiological conditions without the need for a catalyst, forming a stable covalent bond and releasing nitrogen gas.[2][4]



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Figure 1: TCO-Tetrazine IEDDA Reaction.

Experimental Protocols

Protocol 1: Conjugation of (S)-TCO-PEG3-amine to Biomolecules (e.g., Antibodies)

This protocol describes a general method for conjugating a molecule functionalized with **(S)-TCO-PEG3-amine** to primary amines (e.g., lysine residues) on an antibody. This is typically achieved by first activating the carboxyl group of a TCO-PEG3-acid derivative with an N-hydroxysuccinimide (NHS) ester, which then reacts with the amine groups on the antibody. Alternatively, the amine group on **(S)-TCO-PEG3-amine** can be reacted with a pre-activated biomolecule.

Materials:

- Antibody (or other biomolecule) in an amine-free buffer (e.g., PBS, pH 7.4)
- TCO-PEG3-NHS ester
- Anhydrous Dimethylsulfoxide (DMSO)
- Reaction Buffer: 0.1 M Sodium Bicarbonate buffer, pH 8.5-9.0
- Desalting columns (e.g., Zeba Spin Desalting Columns, 40K MWCO)
- Amicon ultrafiltration units (optional, for buffer exchange and concentration)

Procedure:

- Antibody Preparation:
 - If the antibody solution contains amine-containing stabilizers (e.g., glycine, tris), they must be removed. Perform a buffer exchange into PBS, pH 7.4, using a desalting column or by dialysis.
 - Adjust the antibody concentration to 2-5 mg/mL in PBS.
- pH Adjustment:

- Adjust the pH of the antibody solution to 8.5-9.0 using the 0.1 M sodium bicarbonate buffer. This facilitates the reaction with primary amines.
- TCO-PEG3-NHS Ester Preparation:
 - Immediately before use, prepare a 10 mg/mL stock solution of TCO-PEG3-NHS ester in anhydrous DMSO.
- Conjugation Reaction:
 - Add a 10- to 20-fold molar excess of the TCO-PEG3-NHS ester solution to the pH-adjusted antibody solution.
 - Incubate the reaction mixture for 1-2 hours at room temperature with gentle mixing.
- Purification:
 - Remove excess, unreacted TCO-PEG3-NHS ester using a desalting column equilibrated with PBS, pH 7.4.
 - The purified TCO-conjugated antibody can be concentrated using an ultrafiltration unit if necessary.
- Characterization:
 - Determine the degree of labeling (DOL), i.e., the number of TCO molecules per antibody, using MALDI-TOF mass spectrometry or by reacting the conjugate with a tetrazine-fluorophore and measuring the absorbance.

Protocol 2: Radiolabeling of Tetrazine Probes

This section provides example protocols for radiolabeling tetrazine-chelator conjugates with common PET and SPECT radionuclides.

A. ⁶⁸Ga-Labeling of a NOTA-Tetrazine Conjugate

Materials:

- $^{68}\text{Ge}/^{68}\text{Ga}$ generator
- NOTA-functionalized tetrazine
- 0.2 M Ammonium Acetate buffer, pH 5.5
- Metal-free water and vials
- Heating block
- Radio-TLC system for quality control

Procedure:

- Elute $^{68}\text{GaCl}_3$ from the $^{68}\text{Ge}/^{68}\text{Ga}$ generator according to the manufacturer's instructions.
- In a metal-free vial, add 5-10 μg of the NOTA-tetrazine conjugate dissolved in the ammonium acetate buffer.
- Add the ^{68}Ga eluate to the vial containing the tetrazine conjugate.
- Incubate the reaction mixture at 85-95°C for 10-20 minutes.[\[6\]](#)
- Perform quality control using radio-TLC to determine the radiochemical yield and purity.
- The product, $[^{68}\text{Ga}]\text{Ga}$ -NOTA-tetrazine, can be used without further purification if the radiochemical purity is >95%.

B. ^{89}Zr -Labeling of a DFO-Tetrazine Conjugate

Materials:

- ^{89}Zr -oxalate
- Desferrioxamine (DFO)-functionalized tetrazine
- 0.5 M HEPES buffer, pH 7.0-7.5
- PD-10 desalting column

Procedure:

- To a solution of the DFO-tetrazine conjugate in HEPES buffer, add the ^{89}Zr -oxalate solution.
- Incubate the reaction at room temperature for 60 minutes with gentle shaking.
- Purify the ^{89}Zr -DFO-tetrazine using a PD-10 desalting column to remove unbound ^{89}Zr .
- Assess the radiochemical purity using radio-TLC.

C. ^{111}In -Labeling of a DOTA-Tetrazine Conjugate (for SPECT)

Materials:

- $^{111}\text{InCl}_3$
- DOTA-functionalized tetrazine
- 0.1 M Ammonium Acetate buffer, pH 5.5
- Heating block

Procedure:

- Dissolve the DOTA-tetrazine conjugate in the ammonium acetate buffer.
- Add the $^{111}\text{InCl}_3$ solution to the conjugate.
- Incubate the mixture at 37-40°C for 30 minutes.
- Check the radiochemical purity by radio-TLC.

Protocol 3: In Vitro Pretargeted Cell Binding Assay

Materials:

- Cancer cell line expressing the target antigen (e.g., SW1222 colorectal cancer cells)
- TCO-conjugated antibody targeting the antigen

- Radiolabeled tetrazine probe
- Cell culture medium and supplements
- PBS and blocking buffer (e.g., PBS with 1% BSA)
- Gamma counter

Procedure:

- Cell Seeding: Seed cells in 24-well plates and grow to 80-90% confluency.
- Pre-targeting Step:
 - Incubate the cells with the TCO-conjugated antibody (e.g., 10 µg/mL in blocking buffer) for 1 hour at 37°C.
 - Wash the cells three times with cold PBS to remove unbound antibody.
- Radiolabeled Tetrazine Incubation:
 - Add the radiolabeled tetrazine probe (e.g., 1 µCi/mL in blocking buffer) to the wells.
 - Incubate for 1 hour at 37°C.
- Washing and Lysis:
 - Wash the cells three times with cold PBS to remove the unbound radiotracer.
 - Lyse the cells using a suitable lysis buffer (e.g., 1N NaOH).
- Quantification:
 - Collect the cell lysates and measure the radioactivity using a gamma counter.
 - Determine the protein concentration in each lysate to normalize the radioactivity counts.

Protocol 4: In Vivo Pretargeted PET/SPECT Imaging in a Mouse Xenograft Model

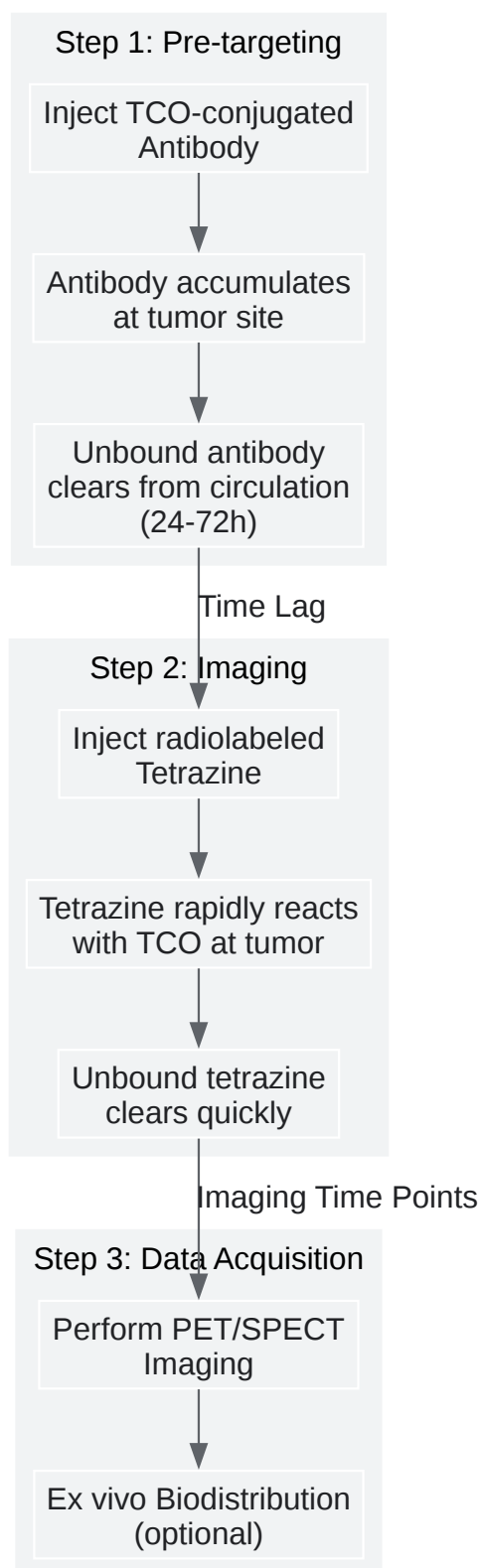
Materials:

- Athymic nude mice bearing tumor xenografts (e.g., SW1222)
- TCO-conjugated antibody
- Radiolabeled tetrazine probe
- Sterile saline for injection
- Animal PET/SPECT/CT scanner
- Anesthesia (e.g., isoflurane)

Procedure:

- Animal Model: Inoculate mice with cancer cells to establish subcutaneous tumors. Allow tumors to grow to a suitable size (e.g., 100-150 mm³).[\[1\]](#)
- Pre-targeting Injection (Day 0):
 - Administer the TCO-conjugated antibody (e.g., 100 µg in 200 µL of sterile saline) via tail vein injection.[\[1\]](#)
- Accumulation and Clearance Period (Day 0-1):
 - Allow 24 to 72 hours for the antibody to accumulate in the tumor and clear from the bloodstream. The optimal time lag depends on the pharmacokinetics of the antibody conjugate.[\[1\]](#)[\[2\]](#)
- Radiotracer Injection (Day 1):
 - Administer the radiolabeled tetrazine probe (e.g., 10-12 MBq for PET, 20-50 MBq for SPECT) via tail vein injection.[\[1\]](#)[\[7\]](#)

- PET/SPECT Imaging:
 - Acquire dynamic or static images at various time points post-radiotracer injection (e.g., 1, 4, 12, 24, and 48 hours).[\[1\]](#)
 - Anesthetize the mice during imaging.
- Biodistribution Study (Optional):
 - At the final imaging time point, euthanize the mice.
 - Excise tumors and major organs, weigh them, and measure the radioactivity using a gamma counter.
 - Calculate the tracer uptake as the percentage of the injected dose per gram of tissue (%ID/g).



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Figure 2: In Vivo Pretargeted Imaging Workflow.

Quantitative Data Summary

The following tables summarize representative quantitative data from preclinical pretargeted imaging studies using the TCO-tetrazine ligation.

Table 1: Biodistribution of Pretargeted Radiotracers in Tumor-Bearing Mice (%ID/g)

Organ	⁶⁴ Cu-Tz-Bn- NOTA[1]	[¹¹¹ In]1[7]	[⁶⁸ Ga]3[7]	[⁸⁹ Zr]Zr-3[2]
Time p.i.	12 h	3 h	1 h	72 h
Tumor	4.1 ± 0.3	4.2	3.9 ± 1.8	1.5 ± 0.2
Blood	0.1 ± 0.0	-	-	0.5 ± 0.1
Liver	1.0 ± 0.2	-	-	1.5 ± 0.2
Kidneys	0.6 ± 0.1	-	-	1.0 ± 0.1
Muscle	0.2 ± 0.0	-	-	0.1 ± 0.0

Data are presented as mean ± SD where available. p.i. = post-injection of radiolabeled tetrazine.

Table 2: Tumor-to-Background Ratios in Pretargeted Imaging Studies

Ratio	⁶⁴ Cu-Tz-Bn- NOTA[1]	[¹¹¹ In]1[7]	[⁶⁸ Ga]3[7]	[⁸⁹ Zr]Zr-3[2]
Time p.i.	12 h	3 h	1 h	72 h
Tumor-to-Blood	41.0 ± 3.0	-	-	3.0 ± 0.6
Tumor-to-Muscle	20.5 ± 1.5	13:1	3.9 ± 1.8	23.5 ± 6.2
Tumor-to-Liver	4.1 ± 0.3	-	2.64	1.0 ± 0.1

Data are presented as mean ± SD where available. p.i. = post-injection of radiolabeled tetrazine.

Conclusion

The pretargeting strategy utilizing **(S)-TCO-PEG3-amine** and radiolabeled tetrazines represents a powerful platform for high-contrast PET and SPECT imaging. The rapid and bioorthogonal nature of the TCO-tetrazine ligation allows for the effective in vivo labeling of target tissues, leading to improved image quality and a significant reduction in the radiation burden to healthy tissues. The protocols and data presented here provide a comprehensive guide for researchers and drug development professionals seeking to implement this innovative imaging modality. Further optimization of the pharmacokinetics of both the TCO-conjugated targeting vector and the radiolabeled tetrazine will continue to enhance the performance of this promising approach.^{[1][2][4]}

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